

# Personal protective equipment for handling CC-509

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## Compound of Interest

Compound Name: CC-509

Cat. No.: B1192457

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## Essential Safety and Handling Guide for CC-509

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **CC-509**, a potent and orally bioavailable Syk kinase inhibitor. The IUPAC name for **CC-509** is [3-(2H-3,4,5,6-tetrahydropyran-4-ylamino)(1H-indazol-6-yl)][5-(2H-3,4,5,6-tetrahydropyran-4-ylmethyl)(2H-1,2,4-triazolo[1,5-a]pyridin-2-yl)]amine, with a chemical formula of C<sub>24</sub>H<sub>29</sub>N<sub>7</sub>O<sub>2</sub> and a molecular weight of 447.54.

As a biologically active compound under investigation, **CC-509** should be handled with care in a laboratory setting. While a specific Safety Data Sheet (SDS) for **CC-509** is not publicly available, this document outlines essential precautions and procedures based on best practices for handling potent, non-volatile, powdered research compounds.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure during all stages of handling **CC-509**, from receiving and unpacking to experimental use and disposal. The following table summarizes the recommended PPE.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Powder)	Safety glasses with side shields or chemical splash goggles	Double nitrile gloves	Lab coat with tight cuffs	N95 or higher rated respirator
Solution Preparation	Safety glasses with side shields or chemical splash goggles	Nitrile gloves	Lab coat	Not generally required if handled in a fume hood
In-vitro/In-vivo Experiments	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required
Spill Cleanup	Chemical splash goggles	Double nitrile gloves	Disposable gown	N95 or higher rated respirator
Waste Disposal	Safety glasses with side shields	Nitrile gloves	Lab coat	Not generally required

## Operational and Disposal Plans

### Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leakage.
- Store **CC-509** in a cool, dry, and well-ventilated area, away from incompatible materials.
- The container should be clearly labeled with the compound name, concentration (if in solution), date received, and any hazard warnings.

### Handling Procedures

Weighing and Solution Preparation:

- Preparation: Before handling the powdered form of **CC-509**, ensure you are in a designated area with controlled ventilation, such as a chemical fume hood or a powder containment hood.

- PPE: Don all required PPE as outlined in the table above, paying special attention to respiratory protection to avoid inhalation of fine particles.
- Weighing: Use a calibrated analytical balance. Handle the compound gently to minimize the generation of airborne dust.
- Dissolving: Add the solvent to the weighed compound slowly. Use a vortex mixer or sonicator to aid dissolution as needed.
- Cleaning: After preparation, decontaminate all surfaces and equipment. Dispose of any contaminated disposables as hazardous waste.

#### Experimental Use:

- When working with solutions of **CC-509**, always wear appropriate PPE.
- Avoid contact with skin and eyes. In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- All work should be conducted in a well-ventilated area.

## Spill Management

- Evacuate: If a significant spill of powdered **CC-509** occurs, evacuate the immediate area.
- Secure: Restrict access to the spill area.
- PPE: Don appropriate PPE, including respiratory protection, before re-entering the area.
- Containment: For a powder spill, gently cover with a damp paper towel to avoid generating dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand).
- Cleanup: Carefully collect the contained spill material into a labeled, sealed container for hazardous waste.
- Decontaminate: Clean the spill area with an appropriate solvent or detergent and water.

- **Report:** Report the spill to your institution's Environmental Health and Safety (EHS) department.

## Disposal Plan

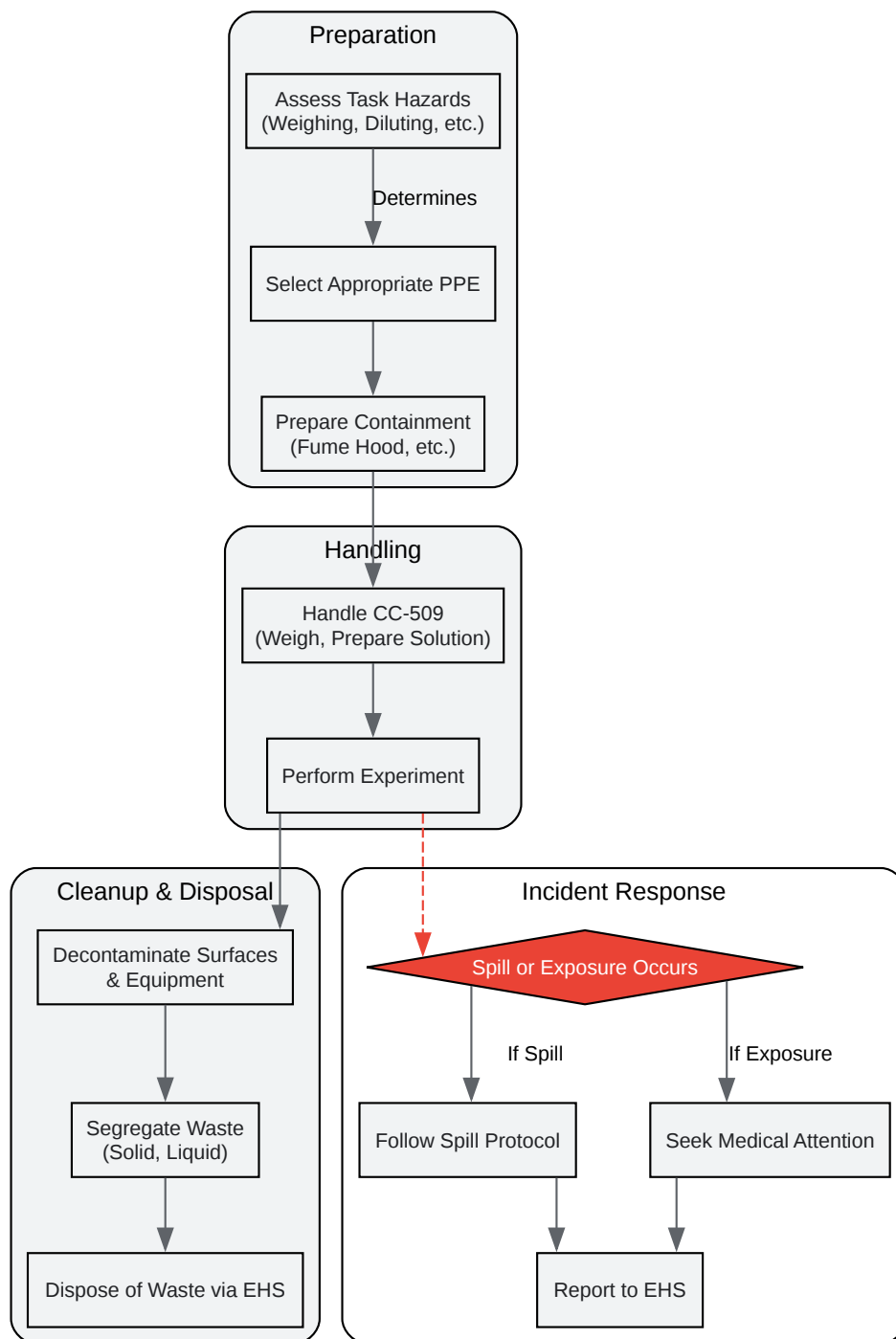
All waste materials contaminated with **CC-509** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

- **Solid Waste:** Contaminated consumables such as gloves, paper towels, and pipette tips should be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing **CC-509** should be collected in a labeled, sealed, and compatible hazardous waste container. Do not pour any solutions down the drain.
- **Empty Containers:** "Empty" containers that held powdered **CC-509** should be treated as hazardous waste and disposed of accordingly. Rinsing the container is not recommended as the rinsate would also need to be collected as hazardous waste.

## Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for safely handling **CC-509** in a research laboratory setting.

## Workflow for Handling CC-509



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Caption: Logical workflow for the safe handling and disposal of **CC-509**.

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